

Technical Support Center: PSB-10211 Solubility & Handling Guide

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Compound of Interest

Compound Name: PSB-10211

CAS No.: 66295-57-6

Cat. No.: B610302

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Product: **PSB-10211** (P2X2 Receptor Antagonist) Chemical Class: Anthraquinone derivative (Reactive Blue 2 analog) Application: P2X2 receptor antagonism, purinergic signaling studies.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Core Technical Overview

PSB-10211 is a competitive antagonist of the ATP-gated ion channel P2X2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemically, it is derived from the anthraquinone dye Reactive Blue 2.[\[1\]](#)[\[2\]](#)[\[4\]](#) Unlike simple small molecules, **PSB-10211** possesses a large, planar aromatic structure with sulfonate groups (if in salt form).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The "Precipitation" Illusion: Users often report "precipitation" when adding **PSB-10211** to assay buffers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) In 80% of cases, this is not true insolubility but molecular aggregation (π - π stacking) or complexation with divalent cations ($\text{Ca}^{2+}/\text{Mg}^{2+}$) present in physiological buffers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Profile

Property	Specification	Implication for Handling
Structure	Polysulfonated Anthraquinone	Prone to self-aggregation in aqueous solution.[1][2][3][4]
Solubility (Stock)	Water (Na-salt) or DMSO	Critical: Sodium salts are water-soluble; Free acids require DMSO.[1][2][3][4]
pKa	Acidic (Sulfonic acid groups)	Highly ionized at physiological pH (7.4).[1][2][3][4]
Interaction	Chelator-like properties	Can bind Ca ²⁺ /Mg ²⁺ in assay buffers, forming insoluble salts. [1][2][3][4]

Troubleshooting Guides & FAQs

Q1: I see a blue precipitate immediately upon adding my DMSO stock to the assay buffer. Why?

Diagnosis: This is likely "Solvent Shock" combined with Cationic Crosslinking.[1][2][3]

Explanation:

- Solvent Shock: Rapid dilution from 100% DMSO to an aqueous buffer causes a sudden polarity shift.[1][2][3] Large planar molecules like **PSB-10211** can "crash out" before they have time to hydrate.[1][2][3][4]
- Cationic Crosslinking: P2X assays typically use Tyrode's solution or HBSS containing 1-2 mM Ca²⁺ and Mg²⁺. [1][2][3] The sulfonate groups on **PSB-10211** can crosslink with these divalent cations, forming insoluble complexes.[1][2][3][4]

Solution:

- Step 1: Do not dilute directly from 100% DMSO to the final assay buffer.[1][2][3]
- Step 2: Create an Intermediate Working Solution (10x) in a calcium-free buffer (e.g., PBS w/o Ca²⁺/Mg²⁺).

- Step 3: Add this intermediate solution to your final assay plate.

Q2: My IC50 values are shifting, and the compound seems less potent. Is it degrading?

Diagnosis: It is likely Plastic Adsorption, not degradation.[1][2][4] Explanation: Anthraquinone derivatives are "sticky." [1][2][3] They bind avidly to polystyrene and polypropylene surfaces due to their hydrophobic aromatic rings.[1][2][4] If you perform serial dilutions in standard plastic tubes, you may lose up to 50% of the effective concentration before it reaches the cells.[1][2][4]

Solution:

- Use Low-Binding Plastics or Glass vials for stock preparation.[1][2][3][4]
- Add 0.1% BSA (Bovine Serum Albumin) or 0.01% Tween-20 to your assay buffer.[1][2][3][4]
The protein/detergent coats the plastic and prevents the drug from sticking.[1][2][4]

Q3: Can I store the diluted working solution at 4°C?

Answer: No. Reasoning: Anthraquinone derivatives are thermochromic and prone to aggregation at low temperatures.[1][2][3] Cooling a saturated or near-saturated solution promotes π - π stacking, leading to micro-precipitates that are invisible to the naked eye but will scatter light and interfere with fluorescence/absorbance readings.[1][2][3][4] Protocol: Always prepare working dilutions fresh at Room Temperature (20-25°C).

Optimized Solubilization Protocol

Follow this "Self-Validating" workflow to ensure the compound is in solution.

Reagents Required[1][2][3][4]

- Stock Solvent: HPLC-grade Water (for Na-salt) or DMSO (anhydrous).[1][2][3][4]
- Carrier Protein: BSA (Fatty acid-free).[1][2][3][4]
- Assay Buffer: HBSS or Tyrode's (with Ca^{2+} / Mg^{2+} as required for P2X activation).[1][2][3][4]

Step-by-Step Workflow

1. Primary Stock Preparation (10 mM)[1][2][3][4]

- If Sodium Salt: Dissolve directly in sterile distilled water.[1][2][4] Vortex for 30 seconds.[1][2][4]
- If Free Acid:[1][2][3][4] Dissolve in 100% DMSO.[1][2][4] Sonicate for 5 minutes to ensure breakdown of crystal lattice.
- Validation: Centrifuge at 10,000 x g for 5 mins. If a pellet forms, the compound is not dissolved.[1][2][4][5]

2. Intermediate Dilution (The "Buffer Bridge")

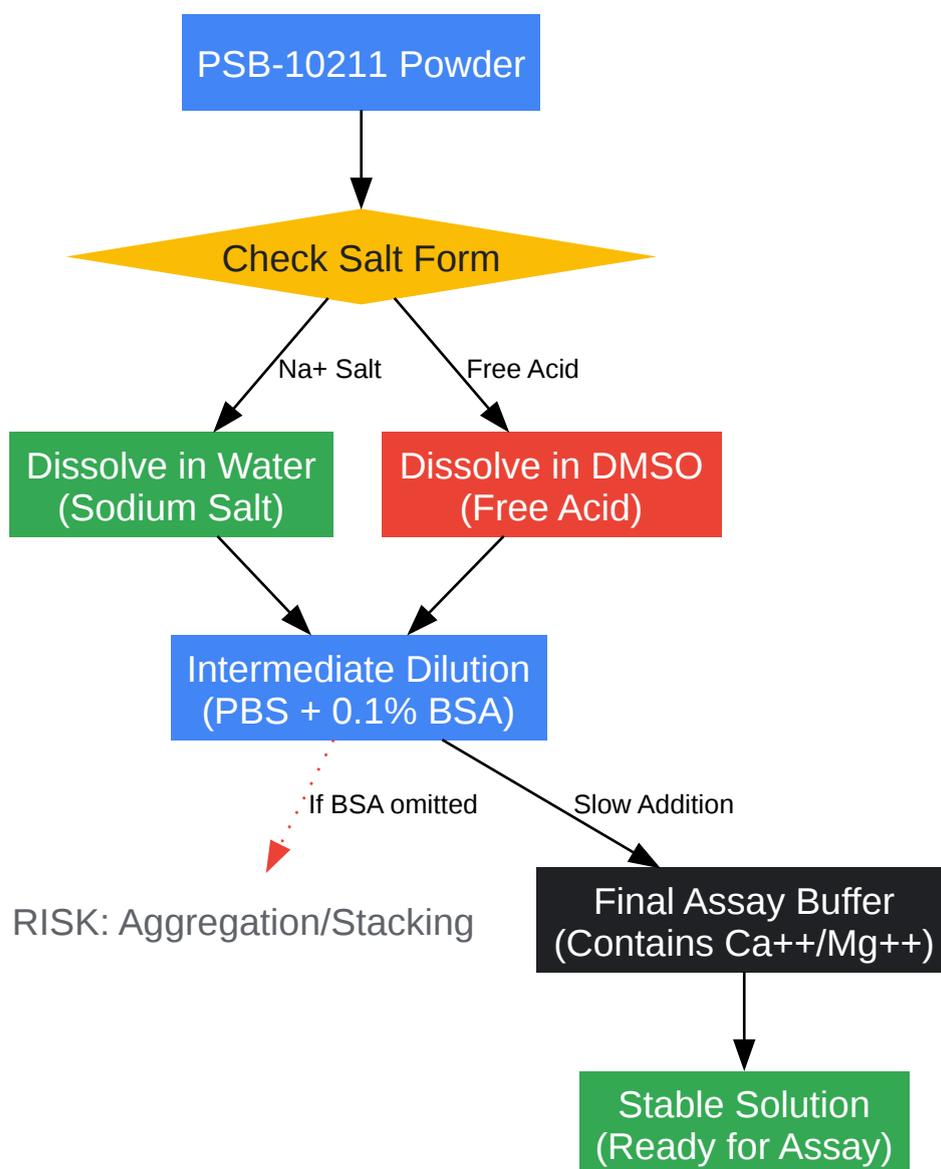
- Prepare a buffer containing 0.1% BSA.[1][2][3]
- Dilute the Primary Stock 1:10 into this BSA-containing buffer (resulting in 1 mM).
- Why? The BSA molecules will "chaperone" the **PSB-10211** molecules, preventing them from stacking on each other.[1][2][4]

3. Final Assay Application

- Add the Intermediate Dilution to your cells/tissue bath.[1][2][4]
- Final Concentration: Typically 1 μ M – 10 μ M for P2X2 antagonism.[1][2][3]

Visualizing the Solubility Pathway

The following diagram illustrates the critical decision points to prevent precipitation.



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Caption: Logical workflow for solubilizing **PSB-10211**. The "Intermediate Dilution" step with BSA is the critical control point to prevent aggregation before exposure to high-calcium assay buffers.^{[1][2][3][4]}

References & Authoritative Grounding

- IUPHAR/BPS Guide to PHARMACOLOGY.**PSB-10211** Ligand Page.^{[1][2][3][4]} (Confirmation of P2X2 antagonism and chemical structure).^{[1][2][3][4][6]}
 - ^{[1][2][3][4]}

- Baqi, Y., et al. (2011). "High-affinity, non-nucleotide-derived competitive antagonists of P2X2 receptors." [1][2][3][4] *Journal of Medicinal Chemistry*. (Describes the synthesis and solubility properties of anthraquinone derivatives like **PSB-10211**).
- Sigma-Aldrich (Merck). Solubility Rules for Ionic Compounds. [1][2][3][4] (General principles for handling polysulfonated salts and preventing Ca²⁺ precipitation).

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Sources

- 1. 11C-PiB | C₁₄H₁₂N₂O₅ | CID 2826731 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PSB-1011 sodium | inhibitor of the rat P2X2 receptor | CAS# 4499-01-8 | InvivoChem [invivochem.com]
- 3. N-[(1R,2R)-2-methoxycyclobutyl]-7-(methylamino)-5-[(2-oxo[1(2H),2'-bipyridin]-3-yl)amino]-pyrazolo[1,5-a]pyrimidine-3-carboxamide | C₂₃H₂₄N₈O₃ | CID 137441492 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. [LabXchange](https://labxchange.org) [labxchange.org]
- 6. PSB-10211 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
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